

Phenyl Isonicotinate: A Comparative Analysis of Its Biological Activity

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Compound of Interest

Compound Name: Phenyl isonicotinate

CAS No.: 94-00-8

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Phenyl Isonicotinate** and Other Ester Derivatives

The isonicotinoyl scaffold is a well-established pharmacophore in medicinal chemistry, forming the core of drugs with diverse therapeutic applications, including antitubercular and anti-inflammatory agents. This guide provides a comparative analysis of the biological activity of **phenyl isonicotinate** and related ester derivatives, with a focus on their anti-inflammatory and antimicrobial properties. The information presented herein is supported by experimental data to aid researchers in drug discovery and development.

Quantitative Biological Activity Data

The biological activities of **phenyl isonicotinate** and its analogs have been evaluated in various assays. The following tables summarize the quantitative data from key studies, providing a direct comparison of their potency.

Table 1: Anti-Inflammatory Activity of Isonicotinate Esters

The anti-inflammatory potential of isonicotinate esters was assessed through their ability to inhibit reactive oxygen species (ROS) production in human whole blood. The half-maximal inhibitory concentration (IC50) is a measure of the compound's potency in inhibiting ROS production.

Compound	Ester Group	IC50 (µg/mL)[1]
Phenyl Isonicotinate Analogues		
3-Aminophenyl isonicotinate	3-Aminophenyl	1.42 ± 0.1
4-Aminophenyl isonicotinate	4-Aminophenyl	8.6 ± 0.5
4-Acetamidophenyl isonicotinate	4-Acetamidophenyl	19.6 ± 3.4
4-Butyramidophenyl isonicotinate	4-Butyramidophenyl	3.7 ± 1.7
Standard Drug		
Ibuprofen	-	11.2 ± 1.9

Table 2: Antimycobacterial Activity of Isonicotinate Esters

The antimycobacterial activity of isonicotinate esters was evaluated against Mycobacterium tuberculosis H37Rv. The Minimum Inhibitory Concentration (MIC) represents the lowest concentration of the compound that prevents visible growth of the bacteria.

Compound	Ester Group	MIC ($\mu\text{g/mL}$)
Phenyl Isonicotinate	Phenyl	1000
Methyl Isonicotinate	Methyl	>1000
Ethyl Isonicotinate	Ethyl	>1000
Propyl Isonicotinate	Propyl	>1000
Isopropyl Isonicotinate	Isopropyl	>1000
Butyl Isonicotinate	Butyl	1000
Standard Drug		
Isoniazid	-	0.2

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of experimental findings. The following are protocols for the key biological assays cited in this guide.

In Vitro Anti-Inflammatory Assay: Reactive Oxygen Species (ROS) Inhibition

This protocol details the measurement of the inhibitory effect of test compounds on the production of reactive oxygen species (ROS) from phagocytes in human whole blood.

Materials:

- Heparinized human whole blood
- Hank's Balanced Salt Solution (HBSS)
- Luminol (for chemiluminescence)
- Serum-opsonized zymosan (SOZ)
- Test compounds (dissolved in a suitable solvent, e.g., DMSO)

- 96-well microplate
- Luminometer

Procedure:

- Dilute fresh heparinized human whole blood with HBSS.
- In a 96-well microplate, add the diluted whole blood to each well.
- Add the test compounds at various concentrations to the wells. A solvent control (e.g., DMSO) and a positive control (a known anti-inflammatory drug like Ibuprofen) should be included.
- Incubate the plate at 37°C for a specified period.
- Add luminol to each well.
- Initiate the oxidative burst by adding SOZ to all wells except the negative control.
- Immediately measure the chemiluminescence over a period of time using a luminometer.
- The inhibitory effect of the compounds is calculated as the percentage reduction in ROS production compared to the solvent control.
- The IC50 value is determined by plotting the percentage of inhibition against the compound concentration.

Antimicrobial Assay: Minimum Inhibitory Concentration (MIC) Determination

This protocol outlines the broth microdilution method for determining the Minimum Inhibitory Concentration (MIC) of test compounds against bacterial or fungal strains.

Materials:

- Bacterial or fungal strains (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Candida albicans*)

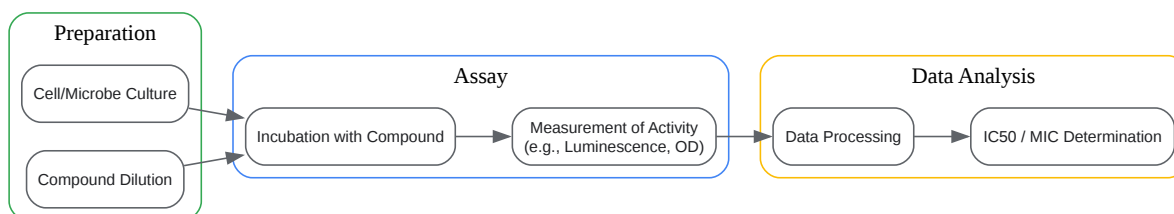
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Test compounds (dissolved in a suitable solvent)
- 96-well microplate
- Spectrophotometer or visual inspection

Procedure:

- Prepare a standardized inoculum of the microorganism in the appropriate broth medium.
- In a 96-well microplate, perform serial two-fold dilutions of the test compounds in the broth medium.
- Inoculate each well with the standardized microbial suspension. Include a positive control (microorganism with no compound) and a negative control (broth medium only).
- Incubate the microplate at an appropriate temperature and for a suitable duration (e.g., 37°C for 24 hours for bacteria, 35°C for 24-48 hours for fungi).
- Determine the MIC by observing the lowest concentration of the compound at which there is no visible growth of the microorganism. This can be done visually or by measuring the optical density using a spectrophotometer.

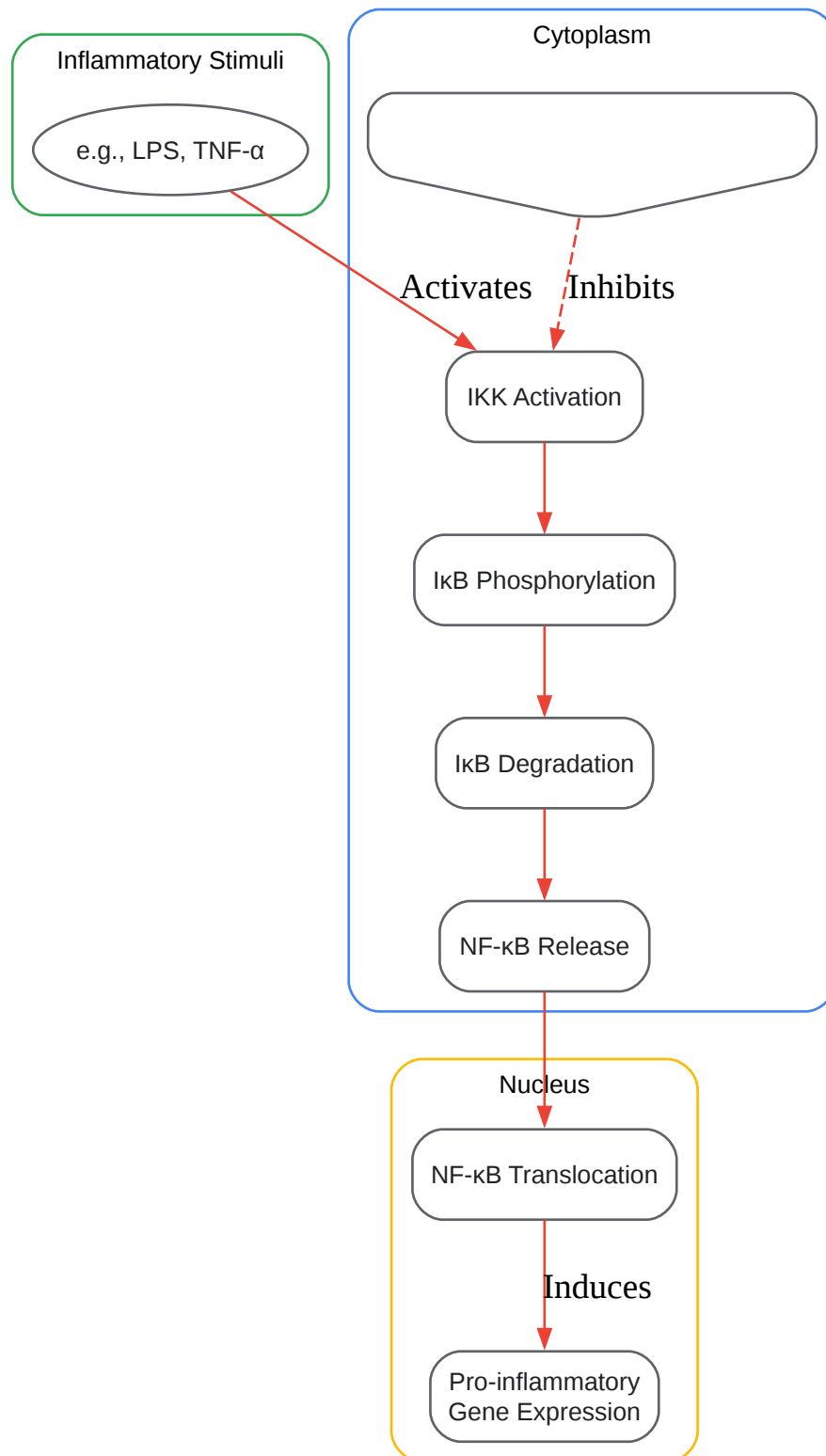
Visualizations: Signaling Pathways and Experimental Workflows

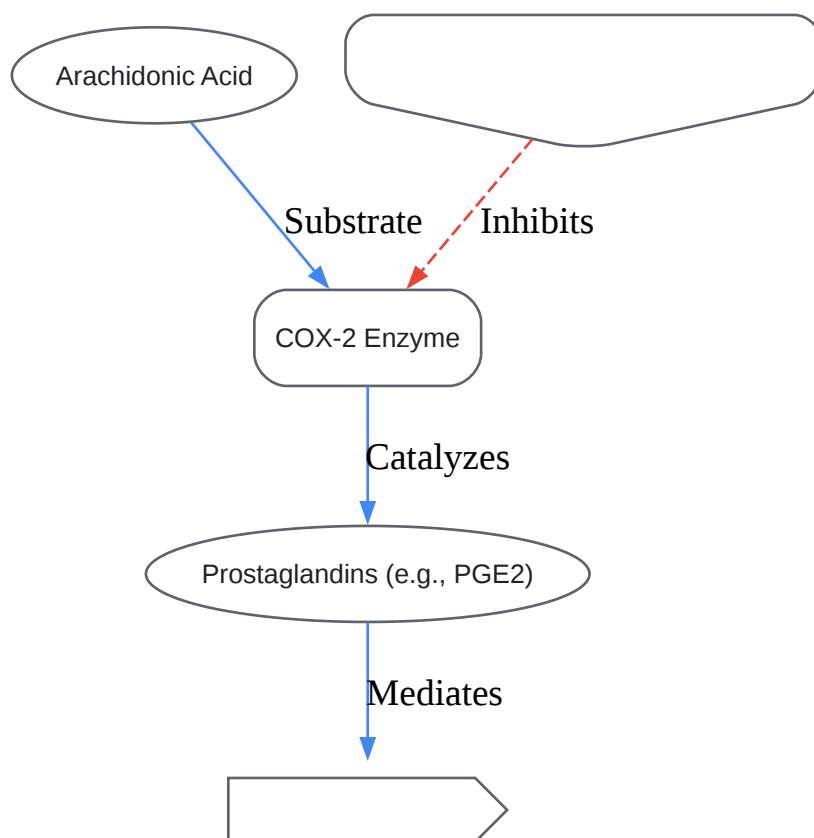
Diagrams generated using Graphviz (DOT language) to illustrate key biological pathways and experimental procedures.



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Caption: General experimental workflow for in vitro biological activity screening.





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References

- 1. The relationship between chemical structure and antimicrobial activity of selected nicotinates, p-iodobenzoates, picolinates and isonicotinates - PubMed [pubmed.ncbi.nlm.nih.gov]
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